

# Application Note: (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic Acid in Modern Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid

Cat. No.: B1418417

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**(4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid**, a specialized arylboronic acid, has emerged as a pivotal building block in contemporary organic synthesis. Its unique substitution pattern—featuring an ortho-methoxy group and a para-diethylcarbamoyl moiety—imparts distinct reactivity and functionality, making it an invaluable tool for constructing complex molecular architectures. This guide provides an in-depth analysis of its properties, core applications in palladium-catalyzed cross-coupling reactions, and detailed protocols tailored for synthetic chemists in the pharmaceutical and materials science sectors.

## Introduction: Structural Significance and Physicochemical Properties

Organoboron compounds are fundamental reagents in synthetic chemistry due to their versatile reactivity, stability, and generally low toxicity.<sup>[1]</sup> Among these, **(4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid** (CAS No. 913835-34-4) is a highly functionalized reagent designed for targeted synthetic applications.

Structural Analysis: The strategic placement of its functional groups is key to its utility:

- **Boronic Acid Moiety [-B(OH)<sub>2</sub>]:** The reactive center for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.
- **Ortho-Methoxy Group (-OCH<sub>3</sub>):** This electron-donating group can influence the electronic properties of the phenyl ring. More importantly, its position can promote a "chelation effect," where the oxygen atom coordinates to the palladium center during the catalytic cycle. This coordination can alter the geometry of the transition state, potentially influencing reaction selectivity and efficiency.<sup>[2][3]</sup>
- **Para-Diethylcarbamoyl Group [-C(O)N(C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>]:** This robust amide group serves as an electron-withdrawing feature and a key structural motif. It enhances the compound's utility in medicinal chemistry, where the amide bond is a common pharmacophore. The diethyl substitution increases lipophilicity, a property often tuned in drug candidates.<sup>[4]</sup>

#### Physicochemical Data Summary:

Property	Value
CAS Number	913835-34-4
Molecular Formula	C <sub>12</sub> H <sub>18</sub> BNO <sub>4</sub>
Molecular Weight	251.09 g/mol
Appearance	Typically an off-white to white solid
Solubility	Soluble in organic solvents like Dioxane, THF, DMF

## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction is a powerful method for forming carbon-carbon bonds between organoboron compounds and organic halides or triflates.<sup>[5]</sup> **(4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid** is an exemplary coupling partner for introducing its substituted phenyl ring into target molecules.

## Mechanistic Rationale

The reaction proceeds via a catalytic cycle involving a palladium complex. The presence of a base is crucial, as it activates the boronic acid to form a more nucleophilic boronate species ( $[\text{ArB}(\text{OH})_3]^-$ ), which is essential for the key transmetalation step.<sup>[6][7]</sup>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Some mechanistic aspects regarding the Suzuki–Miyaura reaction between selected ortho-substituted phenylboronic acids and 3,4,5-tribromo-2,6-dimethylpyridine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. BJOC - Some mechanistic aspects regarding the Suzuki–Miyaura reaction between selected ortho-substituted phenylboronic acids and 3,4,5-tribromo-2,6-dimethylpyridine [beilstein-journals.org]
- 4. (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic Acid|CAS 913835-34-4 [benchchem.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. benchchem.com [benchchem.com]
- 7. macmillan.princeton.edu [macmillan.princeton.edu]
- To cite this document: BenchChem. [Application Note: (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic Acid in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1418417#use-of-4-diethylcarbamoyl-2-methoxyphenyl-boronic-acid-in-organic-synthesis]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)